

Calcium Iodate Hexahydrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Calcium iodate hexahydrate

Cat. No.: B592682

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CAS Number: 10031-33-1

This technical guide provides an in-depth overview of **calcium iodate hexahydrate**, a compound of significant interest to researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, outlines synthesis and analytical methodologies, and explores its diverse applications, including its emerging role as a catalyst and a radioiodine uptake inhibitor.

Chemical and Physical Properties

Calcium iodate hexahydrate is an inorganic compound that exists as a white crystalline solid. It is the hexahydrated form of calcium iodate, with the chemical formula $\text{Ca}(\text{IO}_3)_2 \cdot 6\text{H}_2\text{O}$.^[1] This compound is slightly soluble in water and insoluble in alcohol.^[2] Key quantitative properties are summarized in the table below.

Property	Value	Reference
CAS Number	10031-33-1	[3]
Molecular Formula	$\text{Ca}(\text{IO}_3)_2 \cdot 6\text{H}_2\text{O}$	[1]
Molecular Weight	497.98 g/mol	[4]
Appearance	White crystalline powder	[2]
Density	2.55 g/cm ³ (anhydrous)	[2]
Solubility in Water	0.24 g/100 mL at 20 °C (for anhydrous)	[5]
Melting Point	Decomposes, loses water at 40 °C	[2]

Synthesis of Calcium Iodate Hexahydrate

A common laboratory method for the synthesis of **calcium iodate hexahydrate** involves the reaction of a soluble calcium salt, such as calcium nitrate or calcium chloride, with a soluble iodate salt, typically potassium iodate, in an aqueous solution.[6][7]

Experimental Protocol: Synthesis of Calcium Iodate Nanoparticles

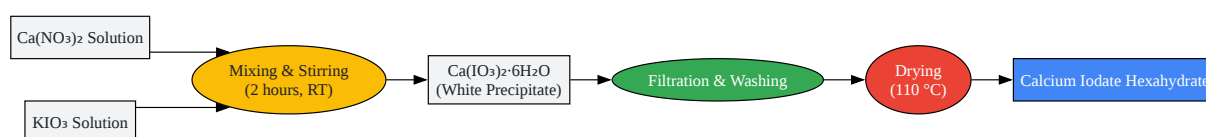
This protocol details the synthesis of calcium iodate nanoparticles, which can be adapted for the synthesis of the bulk material by omitting the ultrasonication step for nanoparticle formation. [6]

Materials:

- Calcium nitrate tetrahydrate ($\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$)
- Potassium iodate (KIO_3)
- Distilled water

Procedure:

- Dissolve 2.36 g (1 mmol) of calcium nitrate tetrahydrate in 10 mL of distilled water in a 50 mL beaker.[6]
- In a separate beaker, prepare a solution of 4.28 g (2 mmol) of potassium iodate in distilled water.[6]
- Add the potassium iodate solution to the calcium nitrate solution.[6]
- For nanoparticle synthesis, the resulting mixture is subjected to ultrasonication for 10 minutes.[6]
- Stir the reaction mixture for 2 hours at room temperature. A white precipitate of calcium iodate will form.[6]
- Filter the precipitate, wash it with distilled water, and dry it at 110 °C.[6]



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Fig. 1: Synthesis workflow for **calcium iodate hexahydrate**.

Analytical Methods for Quality Control

The quality and purity of synthesized **calcium iodate hexahydrate** can be assessed using several analytical techniques.

Thermogravimetric Analysis (TGA)

TGA is used to determine the thermal stability and the water content of the hydrated salt. The thermogram of **calcium iodate hexahydrate** is expected to show a weight loss corresponding to the loss of water molecules upon heating.[8] For instance, calcium oxalate monohydrate, a similar hydrated salt, shows a distinct weight loss step corresponding to the loss of its water of

hydration between 100°C and 250°C.[9][10][11] A similar initial weight loss is expected for **calcium iodate hexahydrate**, which begins to lose its six water molecules at around 40°C.[2]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is employed to identify the functional groups present in the compound. The spectrum of calcium iodate would prominently feature absorption bands corresponding to the I-O stretching and bending vibrations of the iodate group (IO_3^-).[12] Additionally, the presence of water of hydration will be confirmed by broad absorption bands in the O-H stretching region (around 3400-3500 cm^{-1}) and H-O-H bending vibrations (around 1600-1650 cm^{-1}).[13][14][15]

X-ray Diffraction (XRD)

XRD is a powerful technique to confirm the crystalline structure of the synthesized product. The diffraction pattern of the sample is compared with standard diffraction data for **calcium iodate hexahydrate** to verify its phase purity and crystal structure.[16] The anhydrous form has a monoclinic crystal structure, while the hexahydrate form is reported to have an orthorhombic structure.[5]

Applications in Research and Drug Development

Calcium iodate has several applications stemming from its properties as an iodine source and an oxidizing agent.

Catalysis in Organic Synthesis

Recent research has demonstrated the use of calcium iodate nanoparticles as an efficient and recyclable catalyst for the synthesis of heterocyclic compounds like quinoxalines and pyridopyrazines.[6][17] The catalytic activity is attributed to the Lewis acidity of the calcium ion and the oxidizing nature of the iodate ion.[17]

Experimental Protocol: Catalytic Synthesis of Quinoxalines

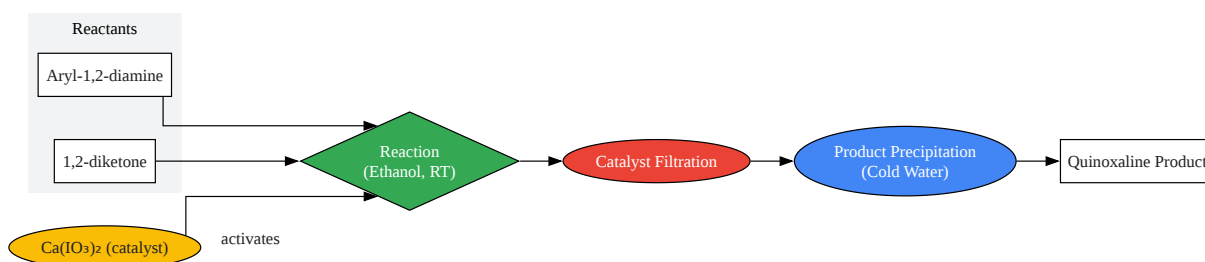
This protocol describes a general procedure for the synthesis of quinoxalines using a calcium iodate catalyst.[6]

Materials:

- Aryl-1,2-diamine
- 1,2-diketone
- Ethanol
- Calcium iodate ($\text{Ca}(\text{IO}_3)_2$) nanocatalyst

Procedure:

- Dissolve the aryl-1,2-diamine and 1,2-diketone in ethanol.[6]
- Add a catalytic amount (e.g., 3 mol%) of $\text{Ca}(\text{IO}_3)_2$ to the solution.[6]
- Stir the reaction mixture at room temperature for a specified time (typically 3-20 minutes), monitoring the reaction progress by Thin Layer Chromatography (TLC).[6]
- Upon completion, filter the catalyst.[6]
- Add cold water to the filtrate to precipitate the quinoxaline product.[6]
- Filter the product and wash with a cold ethanol/water mixture to obtain the pure compound.
[6]



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Fig. 2: Experimental workflow for the catalytic synthesis of quinoxalines.

Radioiodine Uptake Inhibition

Calcium iodate has been investigated as an effective agent for blocking the uptake of radioactive iodine by the thyroid gland, a critical measure in the event of nuclear accidents.[18][19] Studies in rats have shown it to be as potent as potassium iodide (KI) and potassium iodate (KIO₃).[18]

Experimental Protocol: In Vivo Radioiodine Uptake Blocking

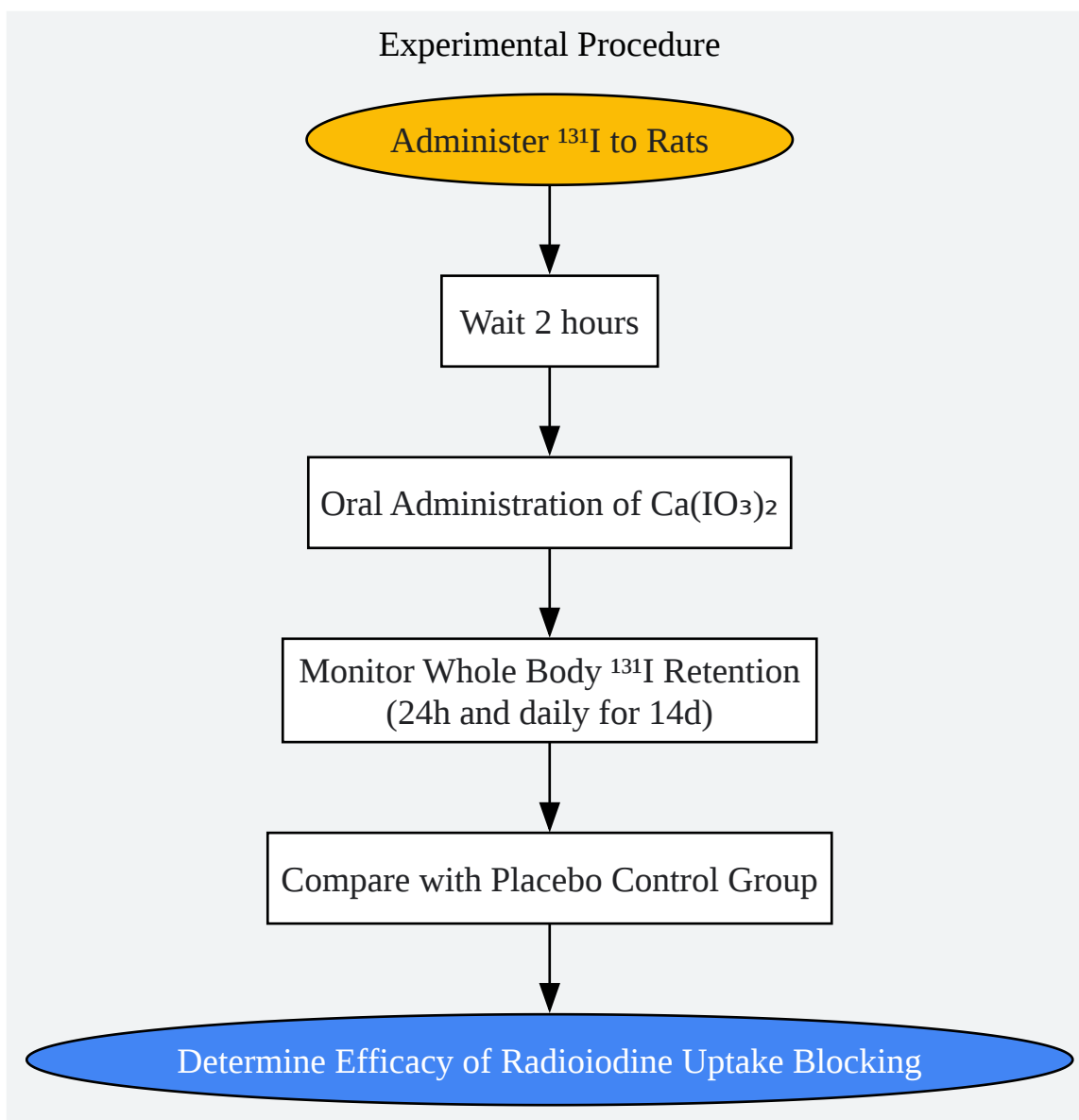
The following is a summary of the experimental design used to evaluate the efficacy of calcium iodate in blocking radioiodine uptake in rats.[18][19]

Animal Model:

- Laboratory rats (e.g., Wistar)[18]

Procedure:

- Administer a tracer amount of radioactive iodine (e.g., ¹³¹I) to the rats.[18]
- At a specified time point after radioiodine administration (e.g., 2 hours), orally administer a solution of calcium iodate. The dosage is calculated to be equivalent to the recommended human dose of stable iodine.[18][19]
- Monitor the whole-body retention of ¹³¹I at various time points (e.g., 24 hours and daily for 14 days) using a suitable detector.[18]
- Compare the radioiodine uptake in the thyroids of the treated group with a control group that received a placebo.[19]



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Fig. 3: Logical workflow for in vivo evaluation of radioiodine uptake blocking.

Conclusion

Calcium iodate hexahydrate is a versatile compound with well-established applications and promising new roles in catalysis and radiation protection. Its synthesis is straightforward, and its properties can be readily characterized by standard analytical techniques. This guide provides a solid foundation for researchers and drug development professionals interested in

exploring the potential of this compound in their respective fields. Further research into its catalytic mechanisms and in vivo applications is warranted to fully exploit its capabilities.

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